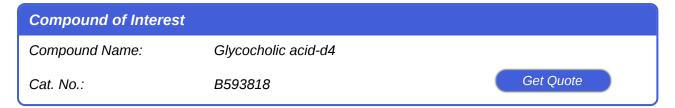


A Comparative Guide to Glycocholic Acid-d4 Standards for Researchers

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For scientists and professionals in drug development, the accuracy and reliability of analytical standards are paramount. **Glycocholic acid-d4**, a deuterated internal standard, is crucial for the precise quantification of endogenous glycocholic acid in various biological matrices. This guide provides an objective comparison of commercially available **Glycocholic acid-d4** standards, focusing on key quality attributes presented in their Certificates of Analysis (CoA).

Comparison of Supplier Specifications

The selection of a suitable **Glycocholic acid-d4** standard requires careful consideration of its certified purity, isotopic enrichment, and concentration. Below is a summary of the quantitative data as advertised by prominent suppliers. It is important to note that while this information provides a general overview, lot-specific data from the Certificate of Analysis should always be consulted for the most accurate information.



Supplier	Product Name/Number	Stated Chemical Purity	Stated Isotopic Purity/Enrichm ent	Format & Concentration
Cayman Chemical	Glycocholic Acid- d4 MaxSpec® Standard (Cat: 31352)	≥95%[1]	-	Solution in methanol, 100 μg/mL[1]
Glycocholic Acid- d4 (Cat: 21889)	-	≥99% deuterated forms (d1-d4)[2]	Crystalline solid[2]	
Cambridge Isotope Laboratories, Inc.	Glycocholic acid (2,2,4,4-D ₄ , 98%) (contains ~4% water) CP 96% (Cat: DLM- 2742)	96%[3]	98 atom % D	Neat solid[3]
Clearsynth	Glycocholic Acid- d4 (Cat: CS-O- 15357)	≥90% by HPLC[4]	-	Solid[4]
Avanti® Polar Lipids (dist. by Sigma-Aldrich)	Glycocholic acid- d4 (Cat: 330277P)	>99% (TLC)	-	Powder

Note: The data presented is based on publicly available information from supplier websites and may not reflect the exact specifications of a particular lot. A dash (-) indicates that the information was not readily available.

Experimental Protocols for Certification

The values reported on a Certificate of Analysis are determined through rigorous analytical testing. Understanding the methodologies behind these tests is crucial for evaluating the quality of the standard.



Chemical Purity Determination by Quantitative NMR (qNMR)

Quantitative Nuclear Magnetic Resonance (qNMR) is a primary analytical technique for determining the purity of chemical reference materials. This method relies on the direct relationship between the integrated signal area of a specific nucleus (typically ¹H) and the number of those nuclei in the molecule.

General Protocol:

- Sample Preparation: A precisely weighed amount of the **Glycocholic acid-d4** standard and a certified internal standard (of known purity and with non-overlapping signals) are dissolved in a deuterated solvent (e.g., DMSO-d₆).
- NMR Data Acquisition: A high-resolution ¹H NMR spectrum is acquired under conditions that ensure accurate signal integration. This includes a sufficiently long relaxation delay (D1) to allow for complete relaxation of all relevant protons between scans.
- Data Processing: The acquired spectrum is processed, and the signals corresponding to the analyte (**Glycocholic acid-d4**) and the internal standard are integrated.
- Purity Calculation: The chemical purity of the Glycocholic acid-d4 is calculated by comparing the integral ratio of the analyte to the internal standard, taking into account their respective molecular weights and the number of protons contributing to each integrated signal.

Isotopic Enrichment Analysis by Mass Spectrometry (MS)

Mass spectrometry is the primary method for determining the isotopic enrichment of a deuterated standard. This technique separates ions based on their mass-to-charge ratio, allowing for the differentiation between the deuterated and non-deuterated forms of the molecule.

General Protocol:

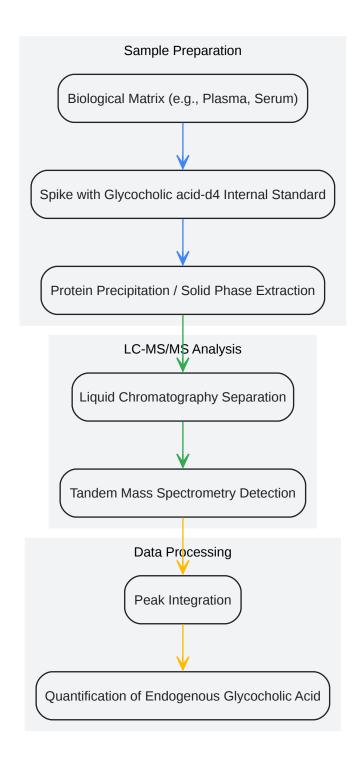


- Sample Introduction: A dilute solution of the Glycocholic acid-d4 standard is introduced into the mass spectrometer, often via a liquid chromatography (LC) system to ensure sample purity at the point of analysis.
- Ionization: The molecules are ionized, typically using electrospray ionization (ESI) in negative ion mode for bile acids.
- Mass Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z). The instrument is scanned over the mass range that includes the unlabeled Glycocholic acid ([M-H]⁻) and the deuterated Glycocholic acid-d4 ([M+4-H]⁻) ions.
- Data Analysis: The relative intensities of the ion signals corresponding to the d0 to d4 species are measured. The isotopic enrichment is typically reported as the percentage of the desired deuterated form (d4) relative to all isotopic forms of the molecule.

Visualizing the Analytical Workflow

To better understand the process of using a **Glycocholic acid-d4** standard in a typical bioanalytical setting, the following workflow diagram is provided.





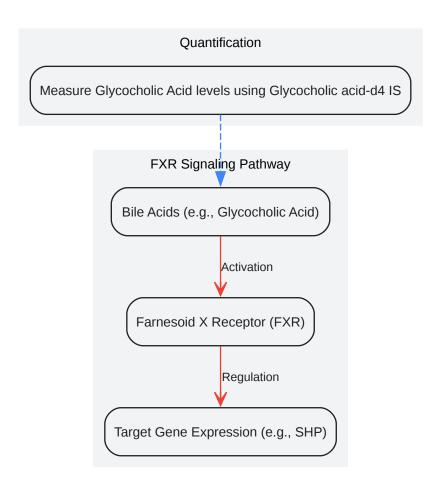
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Bioanalytical workflow using Glycocholic acid-d4.

In a typical signaling pathway where Glycocholic acid might be investigated, such as the Farnesoid X Receptor (FXR) signaling cascade, the deuterated standard is essential for



accurately measuring changes in the endogenous bile acid pool.



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References

- 1. Glycocholic Acid-d4 MaxSpec(R) Standard | CAS 1201918-15-1 | Cayman Chemical | Biomol.com [biomol.com]
- 2. caymanchem.com [caymanchem.com]



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- 3. Glycocholic acid (2,2,4,4-Dâ) (contains 4% water) CP 96% | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 4. clearsynth.com [clearsynth.com]
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